

Spectroscopic Profile of L-Alanine N-Carboxyanhydride (L-Ala-NCA): A Technical Guide

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Compound of Interest

Compound Name: (S)-4-Methyloxazolidine-2,5-dione

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This technical guide provides a comprehensive overview of the spectroscopic data for L-Alanine N-Carboxyanhydride (L-Ala-NCA), a critical building block in the synthesis of polypeptides and other advanced biomaterials. This document details nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition.

Quantitative Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of L-Ala-NCA.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Spectroscopic Data for L-Ala-NCA.

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
8.97	Singlet	1H	NH
4.49 - 4.45	Quartet	1H	α -CH
1.33 - 1.32	Doublet	3H	CH_3

Solvent: DMSO-d₆, Spectrometer Frequency: 500 MHz[1]

Infrared (IR) Spectroscopy

While specific peak values from a dedicated spectrum of pure L-Ala-NCA are not readily available in the reviewed literature, the characteristic absorption bands for N-carboxyanhydrides are well-established. The IR spectrum of L-Ala-NCA is expected to show strong absorptions corresponding to the anhydride carbonyl groups and the N-H bond.

Table 2: Expected Infrared Absorption Bands for L-Ala-NCA.

Functional Group	Expected Wavenumber (cm^{-1})	Intensity
N-H Stretch	~3300	Medium
C=O Stretch (Anhydride)	~1850 and ~1780 (two bands)	Strong
C-H Stretch	~2950	Medium
C-O Stretch	~1300 - 1000	Strong

Mass Spectrometry (MS)

Mass spectrometry data for the direct analysis of the L-Ala-NCA monomer is not extensively detailed in the available literature. However, based on its molecular formula ($\text{C}_4\text{H}_5\text{NO}_3$), the expected molecular weight and potential major fragments can be predicted.

Table 3: Predicted Mass Spectrometry Data for L-Ala-NCA.

Parameter	Expected Value
Molecular Formula	C ₄ H ₅ NO ₃
Molecular Weight	115.09 g/mol [2]
Expected Molecular Ion Peak [M] ⁺	m/z 115
Expected Fragment [M-CO ₂] ⁺	m/z 71

Experimental Protocols

The following sections detail the methodologies for the synthesis of L-Ala-NCA and the subsequent acquisition of spectroscopic data.

Synthesis of L-Ala-NCA

A common method for the synthesis of L-Ala-NCA involves the reaction of L-alanine with triphosgene in an anhydrous solvent.[\[3\]](#)

Materials:

- L-Alanine
- Triphosgene
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Hexane
- Nitrogen gas

Procedure:

- A dried, three-neck round-bottom flask is charged with L-alanine and anhydrous THF under a nitrogen atmosphere.
- The suspension is heated to reflux.
- A solution of triphosgene in anhydrous THF is added dropwise to the refluxing suspension.

- The reaction mixture is maintained at reflux for several hours until the reaction is complete, which can be monitored by the disappearance of the starting material.
- The reaction mixture is cooled, and the solvent is partially removed under reduced pressure.
- The product is precipitated by the addition of anhydrous hexane.
- The resulting solid L-Ala-NCA is collected by filtration, washed with hexane, and dried under vacuum.

NMR Spectroscopy

Instrumentation:

- 500 MHz NMR Spectrometer

Procedure:

- A sample of L-Ala-NCA is dissolved in deuterated dimethyl sulfoxide (DMSO-d₆).
- The solution is transferred to an NMR tube.
- ¹H NMR spectra are recorded at 25°C.[1]
- Data is processed and analyzed to determine chemical shifts, multiplicities, and integrations.

Infrared (IR) Spectroscopy

Instrumentation:

- Fourier-Transform Infrared (FTIR) Spectrometer

Procedure (KBr Pellet Method):

- A small amount of L-Ala-NCA is finely ground with dry potassium bromide (KBr).
- The mixture is pressed into a thin, transparent pellet.
- The KBr pellet is placed in the sample holder of the FTIR spectrometer.

- The IR spectrum is recorded over the range of 4000-400 cm^{-1} .

Mass Spectrometry

Instrumentation:

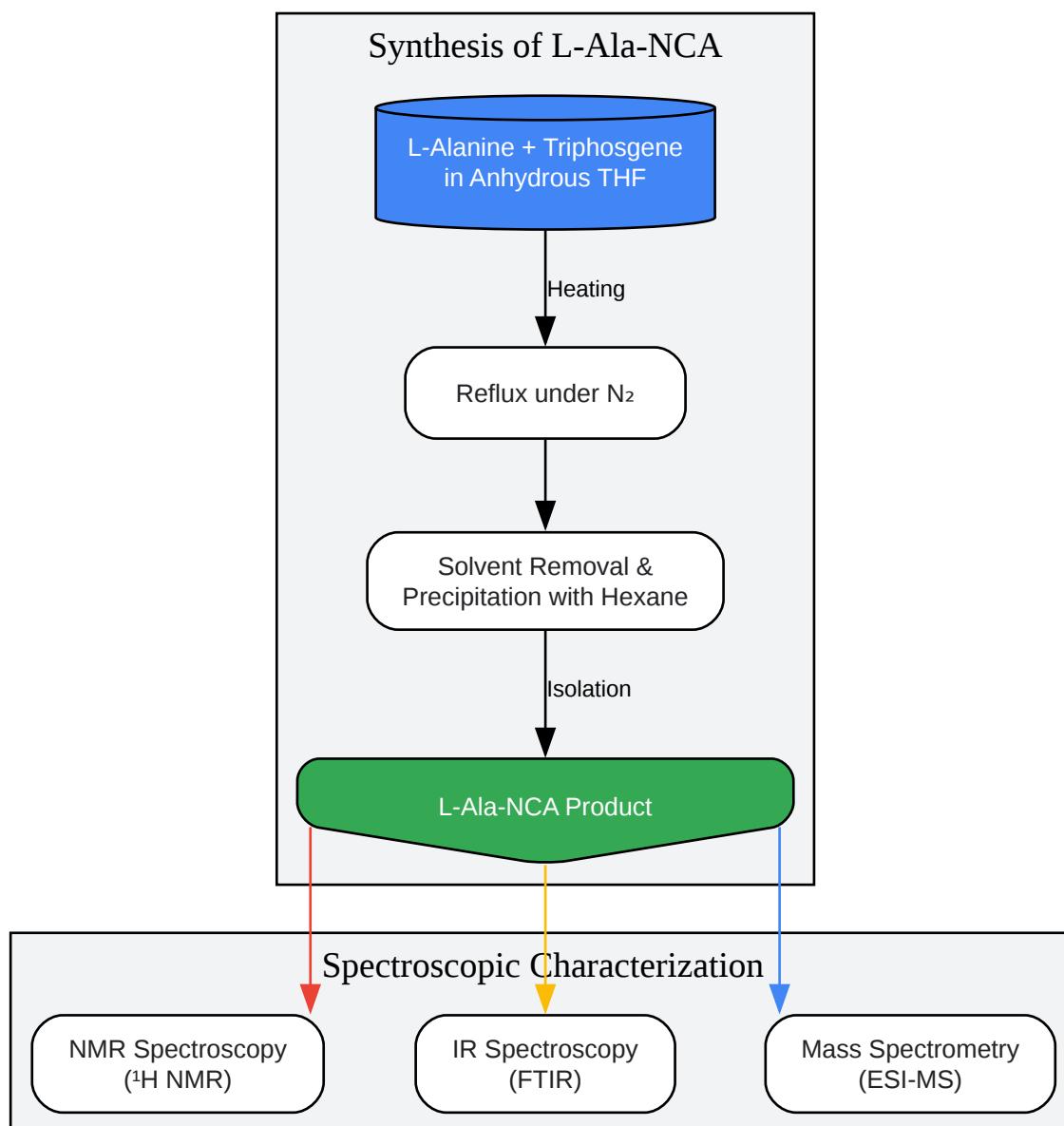
- Mass Spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI).

Procedure:

- A dilute solution of L-Ala-NCA is prepared in a suitable solvent (e.g., acetonitrile/water).
- The solution is introduced into the mass spectrometer.
- The mass spectrum is acquired in positive ion mode to observe the molecular ion and major fragment ions.

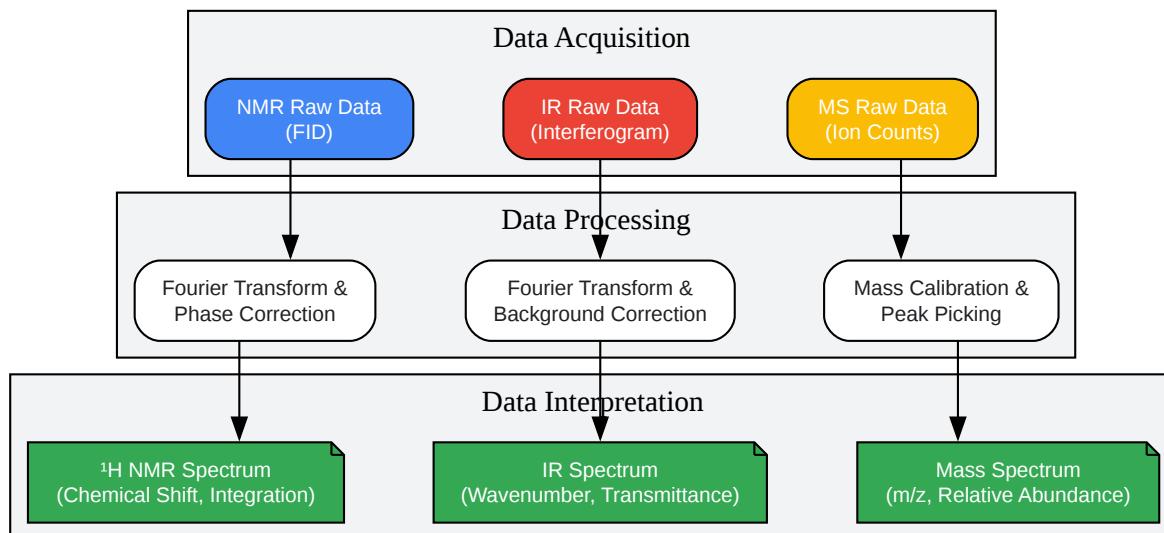
Visualizations

The following diagrams illustrate the general experimental workflow for the synthesis and spectroscopic characterization of L-Ala-NCA.



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Synthesis and Spectroscopic Analysis Workflow for L-Ala-NCA.



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General Workflow for Spectroscopic Data Analysis.

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References

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